

Technical Guide: Isochlorogenic Acid C (4,5-DCQA) Synthesis & Biosynthesis[1]

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Compound of Interest

Compound Name: *Isochlorogenic acid C*

Cat. No.: *B10779524*

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Executive Summary

Isochlorogenic acid C (4,5-DCQA) is a regioisomer of dicaffeoylquinic acid, distinguished by the esterification of caffeic acid moieties at the C4 and C5 hydroxyl positions of the quinic acid core. Unlike its thermodynamically more stable counterparts (e.g., 3,5-DCQA), the synthesis of 4,5-DCQA presents a significant stereochemical challenge due to the propensity for acyl migration under basic conditions and the steric crowding of the vicinal cis-diol at positions 4 and 5.

This guide outlines two primary production vectors: Total Chemical Synthesis (utilizing kinetic control and protecting group strategies) and Biosynthetic Pathway Engineering (enzymatic cascades).[1]

Part 1: Structural Analysis & Retrosynthetic Logic[1]

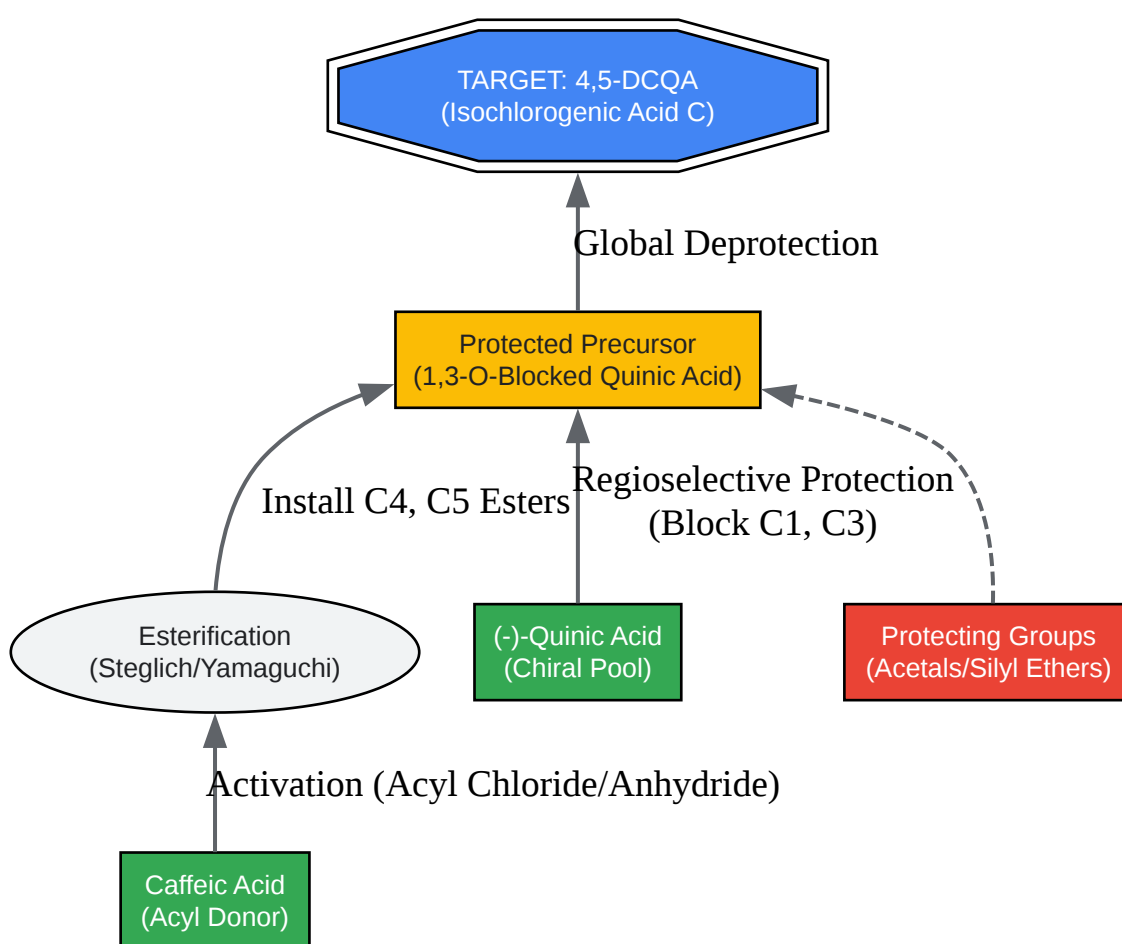
The core challenge in synthesizing 4,5-DCQA lies in the poly-hydroxylated nature of (-)-quinic acid.[1]

- Target: 4,5-Dicaffeoylquinic acid.[1][2][3][4][5][6]

- Core Scaffold: (1S,3R,4S,5R)-1,3,4,5-tetrahydroxycyclohexanecarboxylic acid (Quinic Acid).
[1]
- Critical Constraint: The C4 and C5 hydroxyls are vicinal. In the preferred chair conformation of quinic acid, these can exhibit specific axial/equatorial relationships that complicate selective esterification without affecting the C3 hydroxyl (which is often more reactive).

Retrosynthetic Diagram

The following diagram illustrates the disconnection logic, moving from the target 4,5-DCQA back to the starting materials: Quinic Acid and Caffeic Acid.



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Caption: Retrosynthetic analysis showing the necessity of blocking C1 and C3 to force esterification at the C4/C5 vicinal diol.

Part 2: Total Chemical Synthesis Pathways[1]

Direct esterification of quinic acid yields a mixture of isomers due to the similar reactivity of secondary hydroxyls. High-fidelity synthesis requires a "Protect-Couple-Deprotect" strategy.[1]

Protocol A: The Quinic Acid Lactone (Quinide) Route

This pathway leverages the formation of a 1,5-lactone to internally protect the C1 and C5 positions initially, followed by manipulation to access the 4,5-diol. Note: Accessing 4,5-DCQA specifically often requires a variation where C1 and C3 are blocked, leaving 4 and 5 free.[1]

Step-by-Step Methodology

1. Protection of Caffeic Acid (Acyl Donor Preparation)

- Objective: Prevent self-esterification of the phenolic hydroxyls on caffeic acid.
- Reagents: Acetic anhydride, Pyridine.[1]
- Protocol: React caffeic acid with acetic anhydride in pyridine to form 3,4-di-O-acetylcaffeoyl chloride.
- Mechanism: Acetylation protects the catechol moiety. Subsequent reaction with thionyl chloride (SOCl_2) generates the reactive acid chloride.[1]

2. Scaffold Preparation (Selective Blocking)

- Challenge: We need free OH at C4 and C5.
- Strategy: Use Cyclohexylidene protection.[1]
- Protocol:
 - Reflux Quinic Acid with cyclohexanone and acid catalyst (p-TsOH).[1]
 - This typically yields a mixture of 3,4-O-cyclohexylidene and 4,5-O-cyclohexylidene isomers.[1]

- Crucial Step: Isolate the 1,3-O-protected derivative (or synthesize via kinetic acetalization control) to leave C4 and C5 exposed.[\[1\]](#) Alternative: Use silyl ethers (TBS-Cl) which preferentially protect the more accessible C3 equatorial alcohol, leaving C4/C5 available for coupling.[\[1\]](#)

3. Steglich Esterification (Coupling)

- Reagents: DCC (N,N'-Dicyclohexylcarbodiimide), DMAP (4-Dimethylaminopyridine).[\[1\]](#)
- Protocol:
 - Dissolve the partially protected quinic acid scaffold (with free C4/C5-OH) in anhydrous CH₂Cl₂.[\[1\]](#)
 - Add 2.5 equivalents of 3,4-di-O-acetylcaffeoyl chloride.
 - Add DMAP (catalytic) and DCC (coupling agent) at 0°C.[\[1\]](#)
 - Stir for 24-48h. The reaction is driven by the formation of insoluble dicyclohexylurea (DCU).
- Causality: DMAP acts as a nucleophilic catalyst, forming a reactive acyl-pyridinium intermediate that transfers the caffeoyl group to the hindered C4/C5 hydroxyls.

4. Global Deprotection

- Reagents: Hydrazine hydrate (for acetyl groups) or dilute HCl (for acetals).[\[1\]](#)
- Protocol:
 - Treat the intermediate with hydrazine hydrate in THF/Water to remove phenolic acetates.
 - Treat with aqueous HCl (1M) to remove cyclohexylidene/acetonide ketals.[\[1\]](#)
 - Purification: The final product is purified via RP-HPLC to separate 4,5-DCQA from trace acyl-migration byproducts (3,5-DCQA).

Data Summary: Chemical Synthesis

Parameter	Condition/Value	Notes
Starting Material	(-)-Quinic Acid	Chiral pool source.[1]
Coupling Agent	DCC / DMAP	Steglich conditions preferred for steric bulk.[1]
Protecting Group	Acetyl (Phenols), Acetonide/Silyl (Quinic)	Acetyl groups prevent intermolecular polymerization. [1]
Yield (Typical)	35% - 45%	Losses primarily due to isomers separation.[1]
Key Impurity	3,5-Dicaffeoylquinic Acid	Result of acyl migration from C4 to C3.[1]

Part 3: Biosynthetic Pathways (Enzymatic)[1]

In biological systems (e.g., *Lonicera japonica*, Asteraceae), 4,5-DCQA is not synthesized by a single "synthase" but through a network of acyltransferases.[1]

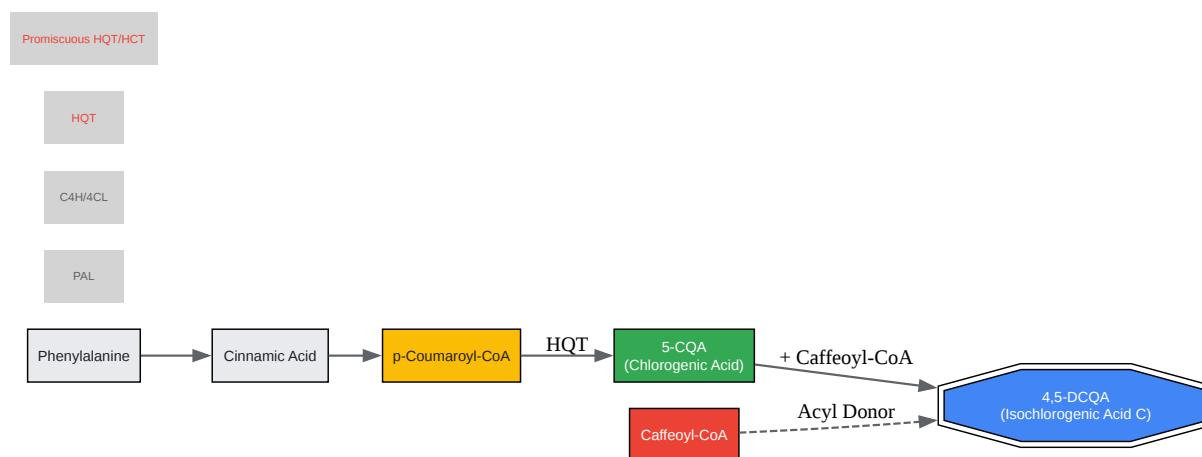
The HQT/HCT Cascade

The biosynthesis relies on the BAHD superfamily of acyltransferases, specifically:

- HCT (Hydroxycinnamoyl-CoA:shikimate/quinate hydroxycinnamoyltransferase).[1]
- HQT (Hydroxycinnamoyl-CoA:quinate hydroxycinnamoyltransferase).[1]

There is no dedicated enzyme solely for 4,5-DCQA.[1] Instead, it is hypothesized to form via:

- Direct Acylation: A chlorogenic acid (5-CQA) precursor is acylated at the C4 position by a promiscuous HQT using Caffeoyl-CoA as the donor.[1]
- Disproportionation: Enzymatic equilibration between 3,5-DCQA and 4,5-DCQA.



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Caption: Biosynthetic flow from Phenylalanine to 4,5-DCQA via the phenylpropanoid pathway and HQT activity.[1]

Part 4: Isolation & Purification Protocols

For researchers isolating 4,5-DCQA from plant matrices (e.g., *Chrysanthemum morifolium*), standard solvent extraction is often inefficient.[1] Modern protocols utilize Ionic Liquid-Based Ultrasound-Assisted Extraction (IL-UAE) followed by High-Speed Counter-Current Chromatography (HSCCC).[1]

Protocol: IL-UAE Extraction[1]

- Solvent: 0.65 M [Bmim]Br (1-butyl-3-methylimidazolium bromide) in water.[1]
- Ratio: 25:1 (Liquid to Solid).[1]
- Condition: Ultrasonic irradiation (40 kHz, 200W) for 50 minutes at 25°C.

- Mechanism: The ionic liquid disrupts the cellulose cell wall more effectively than ethanol, while ultrasound cavitation enhances mass transfer.

Protocol: HSCCC Purification

To separate 4,5-DCQA from its isomers (3,4-DCQA and 3,5-DCQA):

- System: Two-phase solvent system.
- Composition: Ethyl acetate : Acetonitrile : Acetic Acid : Water (7 : 2 : 1 : 10, v/v).[\[1\]](#)[\[7\]](#)
- Mode: Tail-to-Head elution.
- Detection: UV at 326 nm.
- Validation: 4,5-DCQA typically elutes after 3,4-DCQA but before or close to 3,5-DCQA depending on the specific pH and column.[\[1\]](#)
- Identification (NMR):
 - H-4 Signal: Downfield shift (~5.0 ppm) indicates esterification.[\[1\]](#)
 - H-5 Signal: Downfield shift (~5.4 ppm) indicates esterification.[\[1\]](#)
 - Contrast: In 3,5-DCQA, H-4 is upfield (~3.8 ppm) as it is a free hydroxyl.[\[1\]](#)

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